

Toxicological Profile of 7-Aminoflunitrazepam: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 7-Aminoflunitrazepam

Cat. No.: B158405

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A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

Introduction

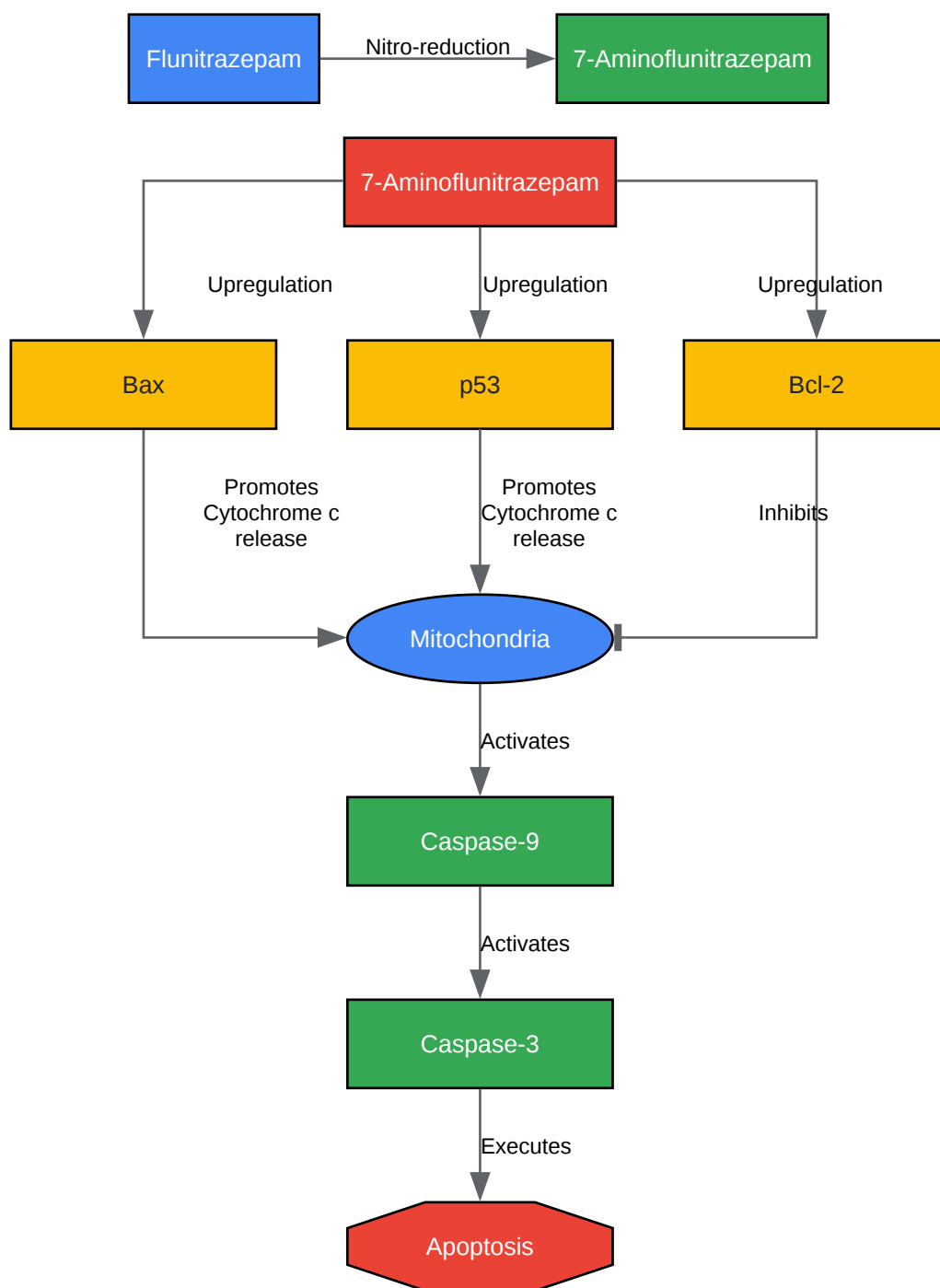
7-Aminoflunitrazepam is the major and pharmacologically active metabolite of flunitrazepam, a potent benzodiazepine. Due to the parent compound's significant sedative and amnesic properties, understanding the toxicological profile of its primary metabolite is of paramount importance in clinical, forensic, and drug development contexts. This technical guide provides a detailed examination of the available toxicological data for **7-Aminoflunitrazepam**, with a focus on its metabolism, toxicokinetics, and mechanisms of toxicity.

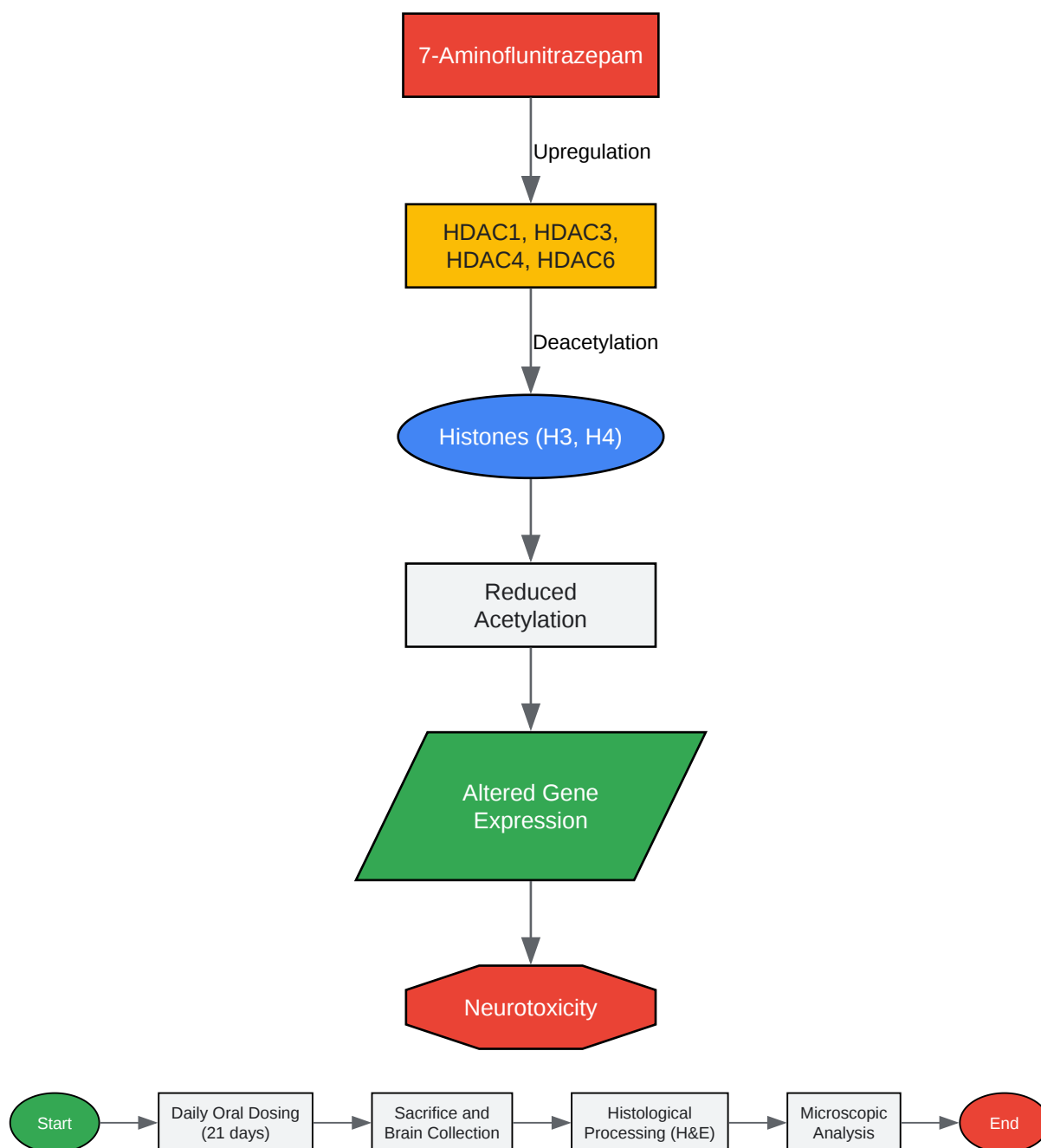
Metabolism and Pharmacokinetics

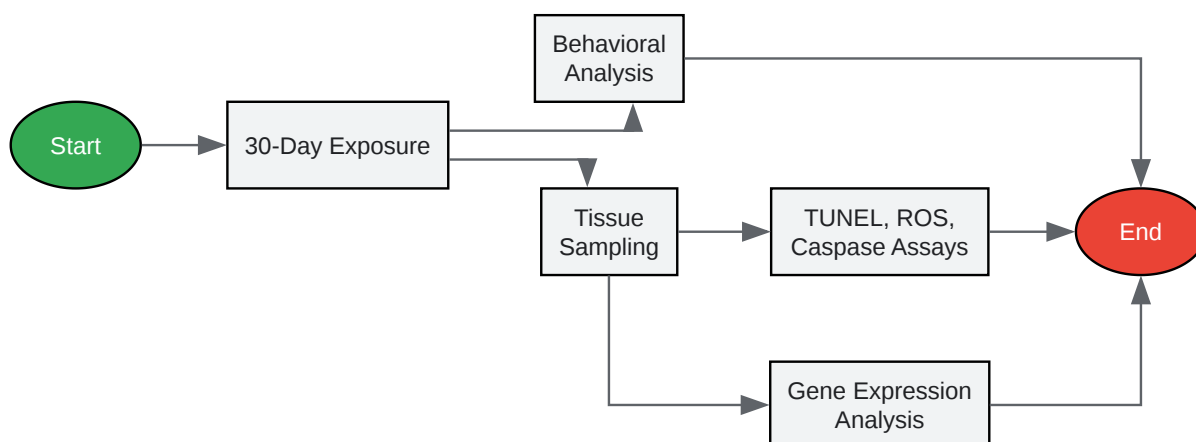
Flunitrazepam undergoes extensive metabolism in the body, primarily through nitro-reduction, to form **7-Aminoflunitrazepam**. This biotransformation is a critical aspect of its pharmacological and toxicological profile.

Metabolic Pathway of Flunitrazepam to 7-Aminoflunitrazepam

The conversion of flunitrazepam to **7-Aminoflunitrazepam** is a key step in its detoxification pathway. This metabolic process involves the reduction of the 7-nitro group to an amino group.







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